

Proper Disposal of 3-Carbamoyl-2-methylpropanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Carbamoyl-2-methylpropanoic acid

Cat. No.: B2532179

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides a detailed, step-by-step guide for the safe disposal of **3-Carbamoyl-2-methylpropanoic acid**, synthesized from publicly available safety data sheets and general best practices for chemical waste management.

Essential Safety Information

Before handling **3-Carbamoyl-2-methylpropanoic acid**, it is crucial to be familiar with its properties and associated hazards. This information is critical for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₅ H ₉ NO ₃	[1]
Molecular Weight	131.13 g/mol	[1]
Appearance	Almost white powder	[2]
Melting Point	100-105°C	[2]
Solubility	DMSO: 50 mg/mL (208.12 mM)	[2]
Hazard Statements	Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation.	[3]
Precautionary Statements	Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Wear protective gloves/protective clothing/eye protection/face protection.	[3]

**Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **3-Carbamoyl-2-methylpropanoic acid**. This procedure should be performed in a designated and well-ventilated area, such as a fume hood.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[2][3]

2. Waste Segregation:

- Designate a specific, clearly labeled waste container for **3-Carbamoyl-2-methylpropanoic acid** and any materials contaminated with it (e.g., weighing boats, contaminated paper towels).

- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.^[4]

3. Containerization:

- Use a chemically compatible and sealable container for waste collection.^[4] The original product container can be used if it is in good condition.
- Ensure the container is properly labeled with the full chemical name ("**3-Carbamoyl-2-methylpropanoic acid**") and the appropriate hazard symbols.

4. Spill Management:

- In the event of a spill, avoid generating dust.^[2]
- For small spills, carefully collect the solid material using a scoop or other appropriate tool and place it in the designated waste container.
- Clean the spill area with a suitable solvent (e.g., water, if appropriate) and collect the cleaning materials as contaminated waste.

5. Final Disposal:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal of the waste container.
- Do not dispose of **3-Carbamoyl-2-methylpropanoic acid** down the drain or in the regular trash.^[5]

6. Decontamination of Empty Containers:

- If the original container is to be disposed of, it must be thoroughly rinsed. The first rinse should be collected and disposed of as hazardous waste.^[4] Subsequent rinses may be

permissible for drain disposal depending on local regulations, but it is best to consult with your EHS office.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Carbamoyl-2-methylpropanoic acid**.



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References

- 1. 3-Carbamoyl-2-methylpropanoic acid | C₅H₉NO₃ | CID 10219449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. targetmol.com [targetmol.com]
- 3. enamine.enamine.net [enamine.enamine.net]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 5. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- To cite this document: BenchChem. [Proper Disposal of 3-Carbamoyl-2-methylpropanoic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2532179#3-carbamoyl-2-methylpropanoic-acid-proper-disposal-procedures]

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